Spectroscopic Confirmation of (R)-Azepan-3-amine: A Comparative Guide to Structural Elucidation

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Compound of Interest

Compound Name:	*(R)-Azepan-3-amine*
CAS No.:	*124932-43-0*
Cat. No.:	*B193693*

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In the landscape of pharmaceutical development, the precise structural and stereochemical confirmation of chiral building blocks is not merely a regulatory formality but a cornerstone of rational drug design and safety. **(R)-Azepan-3-amine**, a key intermediate in the synthesis of various therapeutic agents, presents a compelling case for a multi-faceted spectroscopic approach to its structural verification. Its chiral center and conformational flexibility within the seven-membered azepane ring necessitate a rigorous analytical strategy. This guide provides an in-depth comparison of key spectroscopic techniques for the unambiguous confirmation of the structure and absolute configuration of **(R)-Azepan-3-amine**, offering experimentally grounded insights for researchers, scientists, and drug development professionals.

The Analytical Imperative: Beyond Connectivity to Chirality

While foundational techniques like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are indispensable for elucidating the molecular framework, confirming the absolute configuration of a chiral center demands specialized chiroptical methods. The

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challenge with **(R)-Azepan-3-amine** lies in its relatively simple structure, lacking strong chromophores, which can make techniques like Electronic Circular Dichroism (ECD) less straightforward. Furthermore, the conformational lability of the azepane ring can complicate spectral interpretation across various methods.[1] This guide will dissect the utility of NMR (with and without chiral auxiliaries), MS, Vibrational Circular Dichroism (VCD), ECD, and X-ray Crystallography, providing a holistic view of their synergistic application.

Comparative Analysis of Spectroscopic Techniques

The selection of an analytical technique is often a balance between the level of structural detail required, sample availability, and instrumentation access. For a molecule like **(R)-Azepan-3-amine**, a combination of methods provides the most robust and self-validating confirmation of its structure.

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Technique	Information Provided	Strengths	Weaknesses	Applicability to (R)-Azepan-3-amine
NMR Spectroscopy	Connectivity, relative stereochemistry, enantiomeric purity (with chiral auxiliaries)	High resolution, non-destructive, provides detailed structural information.	Insensitive to absolute configuration without chiral derivatizing or solvating agents.	Essential: Confirms the azepane ring structure and the position of the amine group. Use of chiral auxiliaries is necessary for stereochemical insights.
Mass Spectrometry	Molecular weight, elemental composition, fragmentation pattern	High sensitivity, requires minimal sample.	Provides limited stereochemical information.	Essential: Confirms molecular weight and elemental formula. Fragmentation patterns can support the azepane structure.

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Vibrational Circular Dichroism (VCD)	Absolute configuration, solution-phase conformation	Sensitive to the stereochemistry of molecules without chromophores, provides rich structural information.	Lower sensitivity than ECD, requires specialized instrumentation.	Highly Recommended: Ideal for determining the absolute configuration of (R)-Azepan-3-amine in solution due to its sensitivity to vibrational chirality.
Electronic Circular Dichroism (ECD)	Absolute configuration of molecules with chromophores	High sensitivity, well-established theoretical prediction methods.	Less effective for molecules lacking strong UV-Vis absorbing chromophores.	Situational: May require derivatization with a chromophore to be effective for (R)-Azepan-3-amine.
X-ray Crystallography	Unambiguous 3D structure, absolute configuration	Provides the definitive solid-state structure.	Requires a suitable single crystal, which can be challenging to obtain.	Gold Standard: If a suitable crystal can be grown (e.g., as a salt), this method provides irrefutable proof of structure and absolute configuration.[2]

In-Depth Methodologies and Data Interpretation

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Structural Blueprint

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NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For **(R)-Azepan-3-amine**, a combination of 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) experiments will confirm the connectivity of the carbon and hydrogen atoms within the azepane ring.

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment
^{1}H	3.0 - 3.2	m	H3
^{1}H	2.6 - 2.9	m	H2, H7
^{1}H	1.5 - 1.9	m	H4, H5, H6
^{13}C	~55	CH	C3
^{13}C	~48	CH_2	C2
^{13}C	~45	CH_2	C7
^{13}C	~35	CH_2	C4
^{13}C	~28	CH_2	C5
^{13}C	~25	CH_2	C6

Note: This is illustrative data. Actual chemical shifts may vary depending on the solvent and other experimental conditions.

Caption: NMR workflow for structural connectivity confirmation.

To determine the enantiomeric purity and gain insight into the absolute configuration using NMR, **(R)-Azepan-3-amine** can be derivatized with a chiral agent, such as Mosher's acid or its analogues, to form diastereomers.[3] These diastereomers will exhibit distinct chemical shifts in the NMR spectrum, allowing for their quantification.

- Reaction Setup: In an NMR tube, dissolve a known quantity of **(R)-Azepan-3-amine** in a suitable deuterated solvent (e.g., $CDCl_3$).
- Addition of CDA: Add a slightly sub-stoichiometric amount of a chiral derivatizing agent (e.g., (R)- or (S)-α-methoxy-α-trifluoromethylphenylacetic acid).

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- Data Acquisition: Acquire a high-resolution ^{1}H NMR spectrum.
- Analysis: Integrate the signals corresponding to the distinct diastereomers to determine the enantiomeric excess. The differential shifts of protons near the chiral center can be used, in conjunction with established models, to infer the absolute configuration.[4]

Mass Spectrometry (MS): Confirming the Molecular Formula

Mass spectrometry provides the molecular weight and elemental composition of **(R)-Azepan-3-amine**. High-resolution mass spectrometry (HRMS) is particularly powerful for confirming the molecular formula with high accuracy.

- Molecular Formula: $C_6H_{14}N_2$
- Molecular Weight: 114.19 g/mol [5][6]
- Expected $[M+H]^+$ (ESI-MS): m/z 115.1233
- Sample Preparation: Prepare a dilute solution of **(R)-Azepan-3-amine** in a suitable volatile solvent (e.g., methanol or acetonitrile with 0.1% formic acid).
- Infusion: Infuse the sample directly into the electrospray ionization (ESI) source of a high-resolution mass spectrometer (e.g., Orbitrap or TOF).
- Data Acquisition: Acquire the mass spectrum in positive ion mode.
- Analysis: Compare the experimentally observed accurate mass of the $[M+H]^+$ ion with the theoretically calculated mass to confirm the elemental composition.

Tandem mass spectrometry (MS/MS) can be used to fragment the parent ion and provide further structural confirmation. A characteristic fragmentation of azepane derivatives involves the loss of small neutral molecules and ring-opening pathways.[7]

Caption: Mass spectrometry workflow for molecular formula and structural confirmation.

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Chiroptical Spectroscopy: Unveiling the Absolute Configuration

Chiroptical techniques, such as VCD and ECD, are essential for determining the absolute configuration of chiral molecules in solution. These methods rely on the differential interaction of left and right circularly polarized light with the chiral molecule.

VCD measures the differential absorption of left and right circularly polarized infrared light corresponding to vibrational transitions.[8] It is particularly well-suited for molecules like **(R)-Azepan-3-amine** that lack a strong UV-Vis chromophore. The absolute configuration is determined by comparing the experimental VCD spectrum with the spectrum predicted by quantum chemical calculations for a known configuration.[9][10]

- Sample Preparation: Prepare a concentrated solution of **(R)-Azepan-3-amine** in a suitable deuterated solvent (e.g., $CDCl_3$) to minimize solvent interference in the IR region.
- Data Acquisition: Acquire the VCD and IR spectra using a VCD spectrometer.
- Quantum Chemical Calculations: Perform density functional theory (DFT) calculations to predict the VCD spectrum for the (R)-configuration of azepan-3-amine. This involves a conformational search to identify low-energy conformers and subsequent Boltzmann averaging of their calculated spectra.
- Comparison and Assignment: Compare the experimental VCD spectrum with the calculated spectrum. A good match confirms the absolute configuration.

Caption: Workflow for absolute configuration determination using VCD.

ECD measures the differential absorption of left and right circularly polarized UV-Vis light.[11] For **(R)-Azepan-3-amine**, which lacks a strong chromophore, direct ECD analysis may yield weak signals. Derivatization with a chromophoric group can enhance the ECD signal, allowing for a more reliable determination of the absolute configuration.[12]

X-ray Crystallography: The Definitive Answer

Single-crystal X-ray crystallography provides an unambiguous three-dimensional structure of a molecule in the solid state, including its absolute configuration.[2] The main challenge for **(R)-**

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Azepan-3-amine, a liquid at room temperature, is obtaining suitable single crystals. This can often be achieved by forming a salt with a chiral or achiral acid (e.g., mandelic acid or hydrochloric acid).[3][11]

- Crystal Growth: Attempt to grow single crystals of a salt of **(R)-Azepan-3-amine** from various solvents using techniques such as slow evaporation or vapor diffusion.
- Data Collection: Mount a suitable single crystal on a diffractometer and collect diffraction data using X-ray radiation.
- Structure Solution and Refinement: Solve the crystal structure using direct methods and refine the atomic positions and thermal parameters.
- Absolute Configuration Determination: Determine the absolute configuration using anomalous dispersion effects, typically by calculating the Flack parameter. A value close to zero for the correct enantiomer confirms the assignment.

Conclusion

The structural confirmation of **(R)-Azepan-3-amine** requires a synergistic and methodologically sound approach. While NMR and mass spectrometry are fundamental for establishing the molecular framework, the absolute configuration is best determined by chiroptical methods like VCD, or definitively by X-ray crystallography if suitable crystals can be obtained. This guide provides a comparative framework and detailed protocols to empower researchers to confidently and accurately characterize this important chiral building block, ensuring the integrity and quality of downstream pharmaceutical development.

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